

Lancotrione: A Technical Guide to an HPPD-Inhibiting Herbicide

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Compound of Interest

Compound Name: *Lancotrione*

Cat. No.: *B608446*

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Introduction

Lancotrione is a selective herbicide belonging to the triketone class of compounds. It is primarily used for the control of grassy weeds in rice cultivation. Its mode of action involves the inhibition of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD), a key enzyme in the tyrosine catabolic pathway in plants. This inhibition ultimately leads to the bleaching and death of susceptible weed species. This technical guide provides a comprehensive overview of **Lancotrione**, including its chemical identity, mechanism of action, and available technical data.

Chemical Identity

Lancotrione and its sodium salt are identified by several systematic names and synonyms. The IUPAC name for **Lancotrione** is 2-[2-chloro-3-[2-(1,3-dioxolan-2-yl)ethoxy]-4-(methylsulfonyl)benzoyl]cyclohexane-1,3-dione.^[1] It is often used in its sodium salt form, **Lancotrione-sodium**.

Identifier	Lancotrione	Lancotrione-sodium
IUPAC Name	2-[2-chloro-3-[2-(1,3-dioxolan-2-yl)ethoxy]-4-(methylsulfonyl)benzoyl]cyclohexane-1,3-dione[1][2]	sodium;2-[2-chloro-3-[2-(1,3-dioxolan-2-yl)ethoxy]-4-methylsulfonylbenzoyl]-3-oxocyclohexen-1-olate
CAS Number	1486617-21-3[1]	1486617-22-4
Molecular Formula	C19H21ClO8S[1]	C19H20ClNaO8S
Molecular Weight	444.88 g/mol [1]	466.87 g/mol

Synonyms:

Lancotrione:

- 2-{2-chloro-3-[2-(1,3-dioxolan-2-yl)ethoxy]-4-(methylsulfonyl)benzoyl}-3-hydroxycyclohex-2-en-1-one
- SL-261

Lancotrione-sodium:

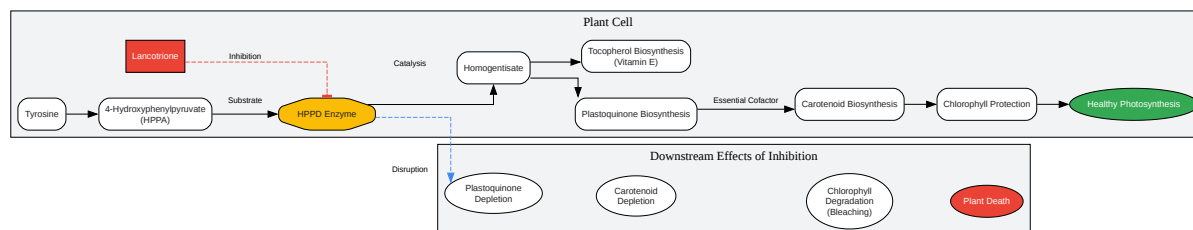
- Sodium 2-{2-chloro-3-[2-(1,3-dioxolan-2-yl)ethoxy]-4-(methylsulfonyl)benzoyl}-3-oxocyclohex-1-en-1-olate

Mechanism of Action: HPPD Inhibition

Lancotrione's herbicidal activity stems from its potent inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme.[1] HPPD is a critical enzyme in the pathway of tyrosine catabolism, responsible for converting 4-hydroxyphenylpyruvate to homogentisate. Homogentisate is a precursor for the biosynthesis of essential molecules in plants, including plastoquinone and tocopherols (Vitamin E).

Plastoquinone is a vital cofactor in the carotenoid biosynthesis pathway. Carotenoids serve a crucial photoprotective role in plants by quenching reactive oxygen species and dissipating excess light energy, thus protecting chlorophyll from photo-oxidation.

By inhibiting HPPD, **Lancotrione** disrupts the production of homogentisate, leading to a deficiency in plastoquinone and tocopherols. The lack of plastoquinone, in turn, inhibits carotenoid biosynthesis. Without the protective carotenoids, chlorophyll is rapidly destroyed by sunlight, resulting in the characteristic bleaching or whitening of the plant tissues, followed by necrosis and death of the susceptible weed.



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Caption: Signaling pathway of **Lancotrione**'s HPPD inhibition.

Synthesis

A general synthetic route for **Lancotrione** has been described.^[1] The synthesis commences with 1-bromo-2,3-dichloro-4-methylsulfonylbenzene. This starting material undergoes a series of reactions including nucleophilic aromatic substitution, alkylation, palladium-catalyzed carbonylation, saponification, and finally a cyanide-catalyzed rearrangement to yield the final **Lancotrione** product. A detailed, step-by-step experimental protocol for the synthesis of **Lancotrione** is not publicly available and is likely proprietary information.



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Caption: Generalized synthetic workflow for **Lancotrione**.

Experimental Protocols

Detailed experimental protocols for the study of **Lancotrione** are not widely published. However, based on patent literature for a herbicidal composition containing **Lancotrione**-sodium, a general protocol for an indoor bioassay to assess herbicidal activity can be outlined.

Indoor Bioassay for Herbicidal Activity (Based on Patent Description):

- **Plant Cultivation:** Weed species of interest (e.g., barnyard grass, large crabgrass) are cultivated in plastic pots containing a suitable nutrient soil mix within a greenhouse environment. Plants are grown until they reach the 2-3 leaf stage.
- **Preparation of Test Solutions:** A stock solution of **Lancotrione**-sodium is prepared by dissolving the compound in a suitable solvent such as dimethylformamide (DMF). This stock solution is then used to prepare a series of dilutions at various concentrations using a 0.5% Tween-80 aqueous solution to ensure proper wetting of the plant foliage.
- **Herbicide Application:** The prepared **Lancotrione**-sodium solutions are applied to the foliage of the test plants using a sprayer. A control group of plants is treated with the 0.5% Tween-80 solution without the active ingredient.
- **Evaluation:** The treated plants are maintained in the greenhouse for a period of time, typically 14-21 days. The herbicidal effect is then visually assessed and scored based on a scale that evaluates parameters such as bleaching, necrosis, and growth inhibition compared to the control group.
- **Data Analysis:** The visual assessment scores are used to determine the herbicidal efficacy at different concentrations. This data can be used to calculate values such as the Effective

Concentration required to achieve 50% control (EC50) or the Growth Reduction of 50% (GR50), although specific values for **Lancotrione** are not publicly available.

Quantitative Data

Specific quantitative data on the herbicidal efficacy (e.g., EC50 or GR50 values against various weed species) and toxicological profile (e.g., LD50 values) of **Lancotrione** are not readily available in the public domain. This information is typically generated during the product development and registration process and is often considered proprietary by the manufacturer. Regulatory agencies in regions where the product is registered may hold this data, but it is not always publicly accessible in detail.

Conclusion

Lancotrione is a modern triketone herbicide that provides effective control of key weeds in rice through the inhibition of the HPPD enzyme. Its mechanism of action is well-understood at a biochemical level, leading to the characteristic bleaching of susceptible plants. While the general synthetic pathway and methods for evaluating its herbicidal activity are known, detailed experimental protocols and comprehensive quantitative data on its efficacy and toxicology are not widely available in public literature, likely due to their proprietary nature. Further research and publication of data would be beneficial for the broader scientific community to fully understand the profile of this herbicide.

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References

- 1. Lancotrione - Wikipedia [en.wikipedia.org]
- 2. Lancotrione sodium | CAS 1486617-22-4 | LGC Standards [lgcstandards.com]
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